

Essential Safety and Operational Guide for 2,6-Dichloro-3-nitropyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-3-nitropyridine

Cat. No.: B041883

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical procedures for the handling and disposal of **2,6-Dichloro-3-nitropyridine** (CAS No. 16013-85-7). Adherence to these guidelines is paramount to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Health Effects

2,6-Dichloro-3-nitropyridine is a hazardous substance that can cause significant health effects. It is classified as an irritant and a sensitizer.^{[1][2][3]}

Summary of Health Hazards:

Hazard	Description
Skin Irritation	Causes skin irritation.[1][2][3][4]
Eye Irritation	Causes serious eye irritation and may lead to chemical conjunctivitis.[1][2][3][4]
Respiratory Irritation	Causes respiratory tract irritation.[1][2][3] Inhalation may also cause delayed pulmonary edema.[1][5]
Skin Sensitization	May cause an allergic skin reaction upon re-exposure.[1][3][4]
Respiratory Sensitization	May cause sensitization by inhalation, leading to inflammation of mucous membranes and eczematous eruptions in rare cases.[1][5]
Ingestion	May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[1][5]

The toxicological properties of this substance have not been fully investigated.[1][5] Chronic exposure may lead to delayed effects and allergic reactions in sensitive individuals.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is mandatory to prevent all routes of exposure.

PPE Category	Specifications
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1]
Skin Protection	<p>Gloves: Wear appropriate protective gloves to prevent skin exposure.^[1] Nitrile gloves are suitable for incidental contact, but for prolonged handling, heavier-duty gloves should be considered. Always inspect gloves for damage before use and change them frequently.</p> <p>Clothing: Wear appropriate protective clothing to prevent skin exposure.^[1] A standard lab coat should be worn and fully buttoned. For larger quantities or tasks with a higher risk of splashes, a chemically resistant apron or coveralls are recommended.</p>
Respiratory Protection	All handling of solid 2,6-Dichloro-3-nitropyridine or its solutions should be conducted in a certified chemical fume hood to minimize dust and vapor inhalation. ^[4] If a fume hood is not available, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. ^{[1][4]} A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. ^[1]

Operational Plan: Handling and Storage

A systematic approach to handling and storing **2,6-Dichloro-3-nitropyridine** is essential for maintaining a safe laboratory environment.

Handling Procedures:

- Preparation:
 - Ensure the work area within a certified chemical fume hood is clean and uncluttered.
 - Verify that all necessary equipment, including a calibrated balance, appropriate glassware, and spill containment materials, is readily accessible.
 - Confirm that an emergency eyewash station and safety shower are unobstructed and operational.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to control dust and vapors.[\[4\]](#)
 - Use a spatula or other appropriate tools to handle the solid material, avoiding the creation of dust.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[7\]](#)
 - Remove and wash contaminated clothing before reuse; destroy contaminated shoes.[\[1\]](#)[\[5\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[5\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [5]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [1] [5]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. Do NOT use mouth-to-mouth resuscitation. [1] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention. [1] [5]
Spill	Clean up spills immediately, observing all safety precautions. Sweep up the solid material, avoiding dust generation, and place it into a suitable container for disposal. [1] Ensure adequate ventilation. [1]

Disposal Plan

Proper disposal of **2,6-Dichloro-3-nitropyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

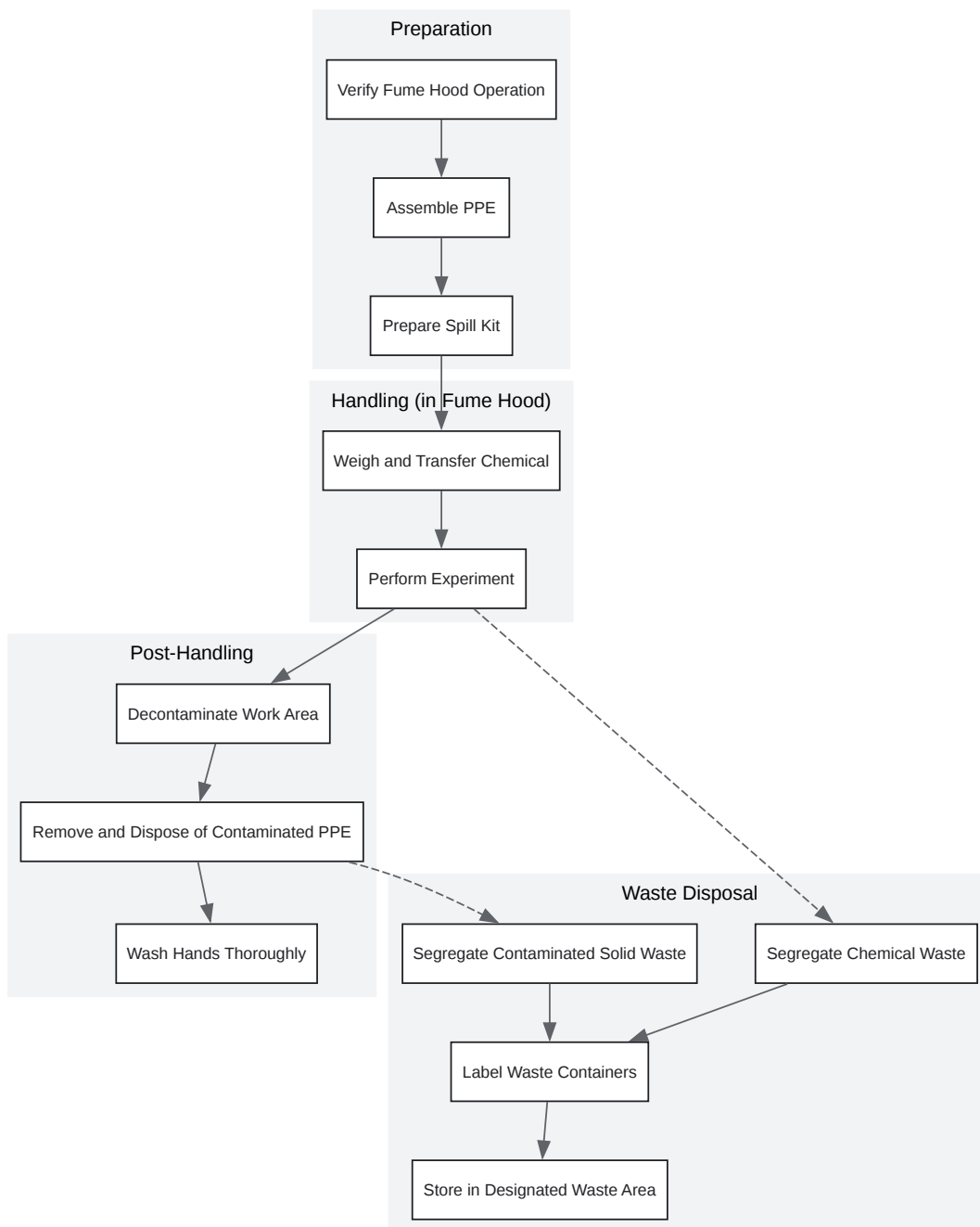
- Chemical Waste: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)[\[7\]](#)[\[8\]](#) Do not allow the product to enter drains, other waterways, or soil.[\[8\]](#)

- Contaminated Materials: Any materials that have come into contact with **2,6-Dichloro-3-nitropyridine**, such as gloves, weigh boats, and paper towels, must be considered contaminated and disposed of as hazardous waste.

Workflow for Handling and Disposal

The following diagram outlines the logical workflow for the safe handling and disposal of **2,6-Dichloro-3-nitropyridine**.

Workflow for Handling and Disposal of 2,6-Dichloro-3-nitropyridine



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Caption: Logical workflow for the safe handling and disposal of **2,6-Dichloro-3-nitropyridine**.

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